

Technical Support Center: 6-Bromo-2-chloroquinazolin-4(3H)-one

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Compound of Interest

Compound Name: 6-Bromo-2-chloroquinazolin-4(3H)-one

Cat. No.: B069267

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This technical support guide is intended for researchers, scientists, and drug development professionals using **6-Bromo-2-chloroquinazolin-4(3H)-one**. It provides essential information on handling, storage, and troubleshooting common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the general properties of **6-Bromo-2-chloroquinazolin-4(3H)-one**?

6-Bromo-2-chloroquinazolin-4(3H)-one is a solid chemical compound with the molecular formula C₈H₄BrClN₂O.^[1] It is commonly used as a building block in the synthesis of more complex molecules in medicinal chemistry and drug discovery.

Q2: What are the primary hazards associated with this compound?

This compound is classified as hazardous. It is harmful if swallowed (H302), causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).^{[2][3]} It is important to handle this chemical with appropriate safety precautions.

Q3: What are the recommended storage conditions for **6-Bromo-2-chloroquinazolin-4(3H)-one**?

To ensure the stability and integrity of the compound, it should be stored at 4°C or under refrigerated conditions.^{[4][5]}

Q4: What personal protective equipment (PPE) is required when handling this substance?

When handling **6-Bromo-2-chloroquinazolin-4(3H)-one**, you should always wear:

- Gloves: Chemical-resistant gloves must be inspected before use.
- Eye Protection: Safety glasses or goggles to prevent eye contact.[\[6\]](#)
- Lab Coat: A full, protective lab coat.
- Respiratory Protection: If ventilation is inadequate or dust is generated, use a particle respirator.

Work should be conducted in a well-ventilated area or a chemical fume hood.

Q5: What is the correct procedure for disposing of this compound?

Dispose of the compound and its container at an approved waste disposal facility.[\[6\]](#) Do not allow the product to enter drains. All disposal practices must be in accordance with local, state, and federal regulations.

Q6: What should I do in case of accidental exposure?

- Ingestion: If swallowed, call a poison control center or doctor immediately if you feel unwell. Rinse the mouth with water.[\[6\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention.[\[6\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water. If skin irritation persists, consult a physician.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen.[\[6\]](#)

Troubleshooting Guide

Problem: The compound has changed color or appears degraded.

- Possible Cause: The compound may have been exposed to moisture, light, or incompatible substances, leading to degradation. Improper storage can accelerate this process.
- Solution: Do not use the discolored compound, as its purity may be compromised, leading to unreliable experimental results. Quarantine the batch and contact the supplier for a certificate of analysis (CoA) to verify its specifications. It is recommended to use a fresh, unopened container for critical experiments.

Problem: The compound is not dissolving in the chosen solvent.

- Possible Cause: **6-Bromo-2-chloroquinazolin-4(3H)-one**, like many quinazolinone derivatives, may have limited solubility in certain solvents.
- Solution:
 - Verify Solvent Choice: Quinazolinone scaffolds are often soluble in polar aprotic solvents like DMF or DMSO. Check literature for similar compounds to guide solvent selection.
 - Gentle Heating/Sonication: Gently warm the mixture or use an ultrasonic bath to aid dissolution. Monitor closely to ensure the compound does not decompose with heat.
 - Test Small Quantities: Before preparing a large-scale solution, test the solubility of a small amount of the compound in various solvents to find the most suitable one for your experiment.

Problem: Inconsistent or unexpected experimental results.

- Possible Cause: This can be due to several factors, including compound impurity/degradation, incorrect handling, or issues with other reagents.
- Solution:
 - Confirm Compound Identity: If possible, verify the identity and purity of your compound using analytical techniques like NMR or LC-MS.
 - Use a Fresh Batch: Repeat the experiment using a new, unopened vial of **6-Bromo-2-chloroquinazolin-4(3H)-one** to rule out degradation of the previous stock.

- Review Protocol: Carefully review all experimental parameters, including reagent stoichiometry, reaction times, and temperatures, to ensure they are correct.

Data Summary

Property	Value	Reference(s)
CAS Number	882672-05-1	[2] [5]
Molecular Formula	C ₈ H ₄ BrClN ₂	[3]
Molecular Weight	243.49 g/mol	[3]
Physical Form	Solid	
Storage Temperature	4°C / Refrigerated	[4] [5]
GHS Hazard Statements	H302, H315, H319, H335	[2] [3]

Experimental Protocols

Protocol 1: Safe Handling and Weighing

- Ensure you are wearing the appropriate PPE: chemical-resistant gloves, safety goggles, and a lab coat.
- Perform all handling of the solid compound within a chemical fume hood to avoid inhalation of dust particles.
- Use a dedicated spatula and weighing paper/boat.
- After weighing, securely seal the container immediately to prevent exposure to air and moisture.
- Clean the weighing area and spatula thoroughly after use. Dispose of contaminated weighing paper as chemical waste.
- Wash hands thoroughly after handling is complete.

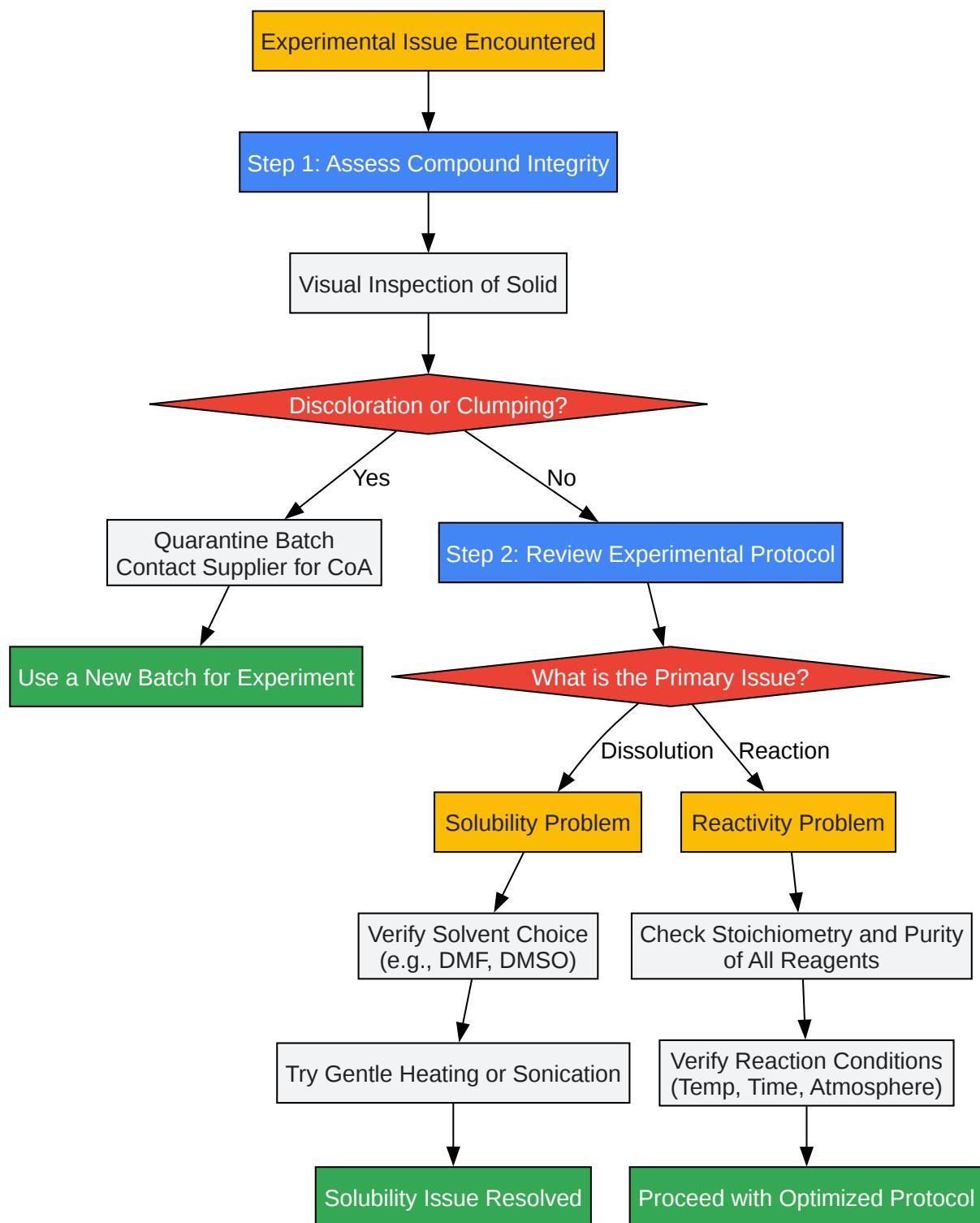
Protocol 2: Proper Storage

- Upon receipt, verify that the container seal is intact.
- Store the container in a refrigerator at the recommended temperature of 4°C.[\[5\]](#)
- Keep the container tightly closed and in a dry, well-ventilated place.
- If you need to use the compound frequently, consider preparing aliquots to minimize repeated opening of the main stock container, which can introduce moisture.

Protocol 3: Spill Management

- Ensure the area is well-ventilated. Avoid breathing dust.
- Wearing full PPE, carefully sweep or scoop up the spilled solid material. Avoid generating dust.
- Place the spilled material into a sealed, labeled container for chemical waste disposal.
- Clean the spill area with an appropriate solvent and then wash with soap and water.
- Prevent the spilled product from entering drains or waterways.

Visual Workflow

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Caption: Troubleshooting workflow for experiments involving **6-Bromo-2-chloroquinazolin-4(3H)-one**.

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